

# Physical properties of 1-Acetylpiperazine such as melting and boiling point

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Acetylpiperazine

Cat. No.: B087704

[Get Quote](#)

## Physical Properties of 1-Acetylpiperazine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **1-Acetylpiperazine**, a key intermediate in the synthesis of various pharmaceutical compounds. This document outlines its melting and boiling points, supported by detailed, generalized experimental protocols for their determination.

### Core Physical Properties

**1-Acetylpiperazine** (CAS No: 13889-98-0) is a white to off-white crystalline solid at room temperature.<sup>[1]</sup> It consists of a piperazine ring acetylated at one of the nitrogen atoms.

### Quantitative Data Summary

The melting and boiling points of **1-Acetylpiperazine** have been reported across various sources. A summary of these values is presented below for comparative analysis.

Physical Property	Value	Conditions
Melting Point	31-34 °C	Not specified
32-34 °C	Not specified	
Boiling Point	257.9 °C	at 760 mmHg
95-105 °C	at 0.5 Torr	
127-130 °C	at 8 mmHg	

## Experimental Protocols

While specific experimental records for the determination of **1-Acetylpiperazine**'s physical properties are not readily available in published literature, this section provides detailed, generalized methodologies based on standard organic chemistry laboratory practices.

### Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely accepted technique for this determination.

Principle: A small, powdered sample of the substance is heated in a sealed capillary tube, and the temperature range over which the substance melts is observed.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of **1-Acetylpiperazine** is finely powdered using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus. The thermometer is inserted into its designated holder.
- **Heating:** The apparatus is switched on, and the heating rate is adjusted. An initial rapid heating can be employed to determine an approximate melting range.
- **Observation:** As the temperature approaches the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute to ensure thermal equilibrium.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.
- **Purity Assessment:** A narrow melting range (typically 0.5-1 °C) is indicative of a high-purity compound.

## Determination of Boiling Point Under Reduced Pressure

For compounds that may decompose at their atmospheric boiling point, distillation under reduced pressure is the preferred method for determining the boiling point.

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. By reducing the external pressure, the boiling point is lowered.

**Apparatus:**

- Short-path distillation apparatus (or similar vacuum distillation setup)
- Round-bottom flask
- Condenser

- Receiving flask
- Thermometer (calibrated)
- Vacuum pump
- Manometer
- Heating mantle
- Boiling chips or magnetic stirrer

#### Procedure:

- **Sample Preparation:** The distillation flask is charged with a sample of **1-Acetylpiperazine** and a few boiling chips or a magnetic stir bar.
- **Apparatus Assembly:** The distillation apparatus is assembled, ensuring all joints are properly sealed. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head.
- **Vacuum Application:** The vacuum pump is connected and slowly turned on to evacuate the system to the desired pressure, which is monitored by the manometer.
- **Heating:** The heating mantle is turned on, and the sample is heated gently. The stirring is initiated if a magnetic stirrer is used.
- **Observation:** The temperature is monitored closely. The boiling point is the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb. This temperature should remain constant during the distillation of the pure liquid.
- **Data Recording:** The temperature and the corresponding pressure are recorded as the boiling point at that specific pressure.

## Workflow Visualization

The following diagram illustrates the general workflow for the physical characterization of a chemical compound like **1-Acetylpiperazine**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Characterization.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Physical properties of 1-Acetylpiperazine such as melting and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087704#physical-properties-of-1-acetylpiperazine-such-as-melting-and-boiling-point]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)